

# A Technical Guide to the Spectroscopic Characterization of 2-Chloro-3-methoxypyrazine

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## Compound of Interest

Compound Name: 2-Chloro-3-methoxypyrazine

Cat. No.: B1589331

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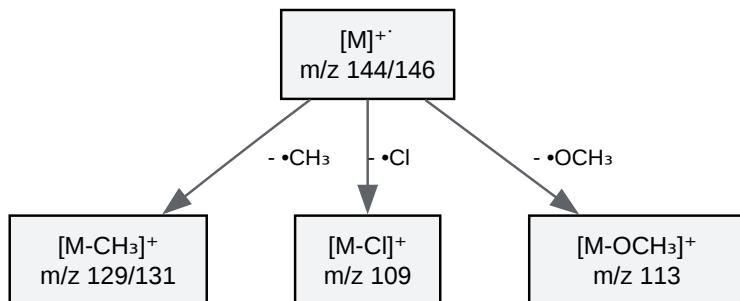
For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth analysis of the spectroscopic data for **2-Chloro-3-methoxypyrazine**, a heterocyclic compound of interest in medicinal chemistry and materials science. Understanding its structural features through Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS) is crucial for its application and development. This document synthesizes experimental data with established spectroscopic principles to offer a comprehensive reference.

## Molecular Structure and Overview

**2-Chloro-3-methoxypyrazine** possesses a pyrazine ring, a diazine with nitrogen atoms at positions 1 and 4. This aromatic core is substituted with a chlorine atom at position 2 and a methoxy group at position 3. This substitution pattern dictates the electronic environment of the molecule and, consequently, its spectroscopic signatures.

## Proposed Mass Spectrometry Fragmentation of 2-Chloro-3-methoxypyrazine

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